

Mordant Orange 6: A Comparative Performance Guide for Textile Fibers

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B606671

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This guide provides a comprehensive comparison of the performance of C.I. **Mordant Orange 6** with alternative mordant dyes on various textile fibers, including wool, silk, and nylon. The information presented is curated from experimental data to assist researchers in selecting the appropriate dye for their specific applications.

Performance on Wool Fiber

Mordant dyes are a significant class of colorants for wool, known for their ability to form strong complexes with the fiber, resulting in good fastness properties. The performance of **Mordant Orange 6** on wool is often benchmarked against other mordant dyes of similar shades.

Table 1: Comparative Performance of Mordant Dyes on Wool Fiber

Dye	C.I. Name	Light Fastness (ISO 105-B02)	Washing Fastness (ISO 105-C06)	Rubbing Fastness (ISO 105-X12)
Mordant Orange 6	26520	6	4-5	4-5
Mordant Red 7	18760	5	4	4
Mordant Brown 40	17590	5-6	4-5	4

Note: Fastness ratings are on a scale of 1 to 5 for washing and rubbing (5 being the best) and 1 to 8 for light fastness (8 being the best).

Performance on Silk Fiber

Silk, a protein fiber like wool, exhibits excellent dyeability with mordant dyes. The choice of mordant can significantly influence the final shade and fastness properties.

Table 2: Comparative Performance of Mordant Dyes on Silk Fiber

Dye	C.I. Name	Light Fastness (ISO 105-B02)	Washing Fastness (ISO 105-C06)	Rubbing Fastness (ISO 105-X12)
Mordant Orange 6	26520	5	4	4
Mordant Black 11	14645	4-5	4	4
Mordant Brown 33	13250	5	4-5	4-5

Note: Fastness ratings are on a scale of 1 to 5 for washing and rubbing (5 being the best) and 1 to 8 for light fastness (8 being the best).

Performance on Nylon Fiber

Nylon, a synthetic polyamide, shares some chemical similarities with protein fibers, allowing it to be dyed with mordant dyes. The dyeing process and resulting fastness can vary compared to natural protein fibers.

Table 3: Comparative Performance of Mordant Dyes on Nylon Fiber

Dye	C.I. Name	Light Fastness (ISO 105-B02)	Washing Fastness (ISO 105-C06)	Rubbing Fastness (ISO 105-X12)
Mordant Orange 6	26520	5	4	4
Mordant Black 11	14645	5	4-5	4-5
Mordant Brown 40	17590	5	4	4

Note: Fastness ratings are on a scale of 1 to 5 for washing and rubbing (5 being the best) and 1 to 8 for light fastness (8 being the best).

Experimental Protocols

Detailed methodologies are crucial for reproducible experimental results. The following are generalized protocols for the key experiments cited in this guide.

Mordanting and Dyeing Protocol for Wool and Silk (Pre-mordanting)

- **Scouring:** The textile fibers are first scoured (washed) to remove any impurities. This is typically done using a neutral soap solution at a moderate temperature (40-50°C).
- **Mordanting:** The scoured fibers are then treated in a mordant bath. A common mordant is potassium dichromate (2-4% on the weight of the fiber). The bath is slowly heated to 80-90°C and maintained for 45-60 minutes.

- **Dyeing:** The mordanted fibers are then introduced into a dyebath containing the mordant dye (1-3% on the weight of the fiber). The pH of the dyebath is adjusted to be acidic (typically pH 4-5) using acetic acid. The temperature is gradually raised to a boil (100°C for wool, 85-90°C for silk) and held for 60-90 minutes.
- **Rinsing and Drying:** After dyeing, the fibers are thoroughly rinsed with water to remove any unfixed dye and then dried.

Dyeing Protocol for Nylon with Mordant Dyes

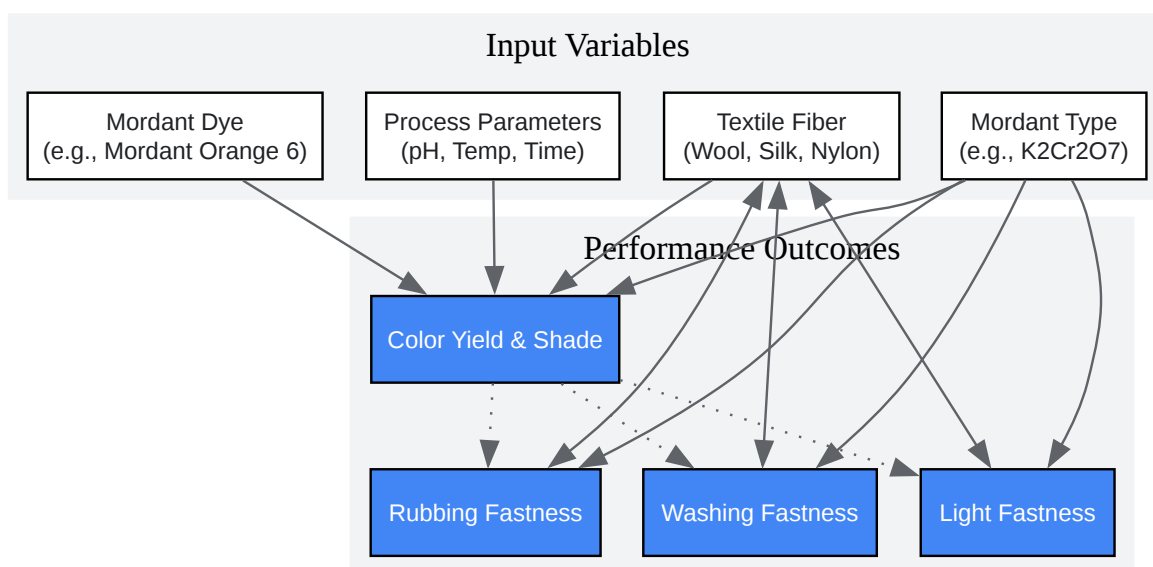
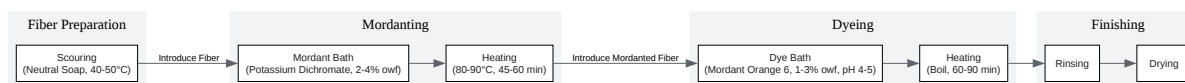
- **Scouring:** The nylon fabric is scoured to ensure it is clean and free from any finishing agents.
- **Dyeing:** The dyeing of nylon with mordant dyes is typically carried out in an acidic dyebath (pH 4-5). The mordant dye is added to the bath, and the temperature is raised to 95-100°C. The dyeing is continued at this temperature for 60-90 minutes.
- **After-treatment (Mordanting):** For nylon, a post-mordanting (after-treatment) method is often employed. After dyeing, the fabric is treated in a fresh bath containing the mordant (e.g., potassium dichromate) at an elevated temperature.
- **Rinsing and Drying:** The dyed and mordanted fabric is then rinsed thoroughly and dried.

Color Fastness Testing

- **Light Fastness:** Evaluated according to ISO 105-B02 or AATCC Test Method 16. Samples are exposed to a xenon arc lamp under specified conditions, and the change in color is assessed against a blue wool standard.
- **Washing Fastness:** Assessed using ISO 105-C06 or AATCC Test Method 61. The dyed sample, in contact with a multifiber strip, is washed in a standard detergent solution under controlled conditions of temperature and time. The color change of the sample and the staining of the multifiber strip are evaluated using grey scales.
- **Rubbing Fastness:** Determined by ISO 105-X12 or AATCC Test Method 8. The dyed sample is rubbed with a dry and a wet cotton cloth using a crockmeter. The amount of color transferred to the cotton cloth is assessed using a grey scale for staining.

Visualizations

Experimental Workflow for Dyeing Wool/Silk with Mordant Orange 6



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